

Advanced Crystallization Protocols: N-cyclohexyl-4-hydroxybenzamide

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Compound of Interest

Compound Name: *N-cyclohexyl-4-hydroxybenzamide*

CAS No.: 39114-64-2

Cat. No.: B2722267

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CAS: 39114-64-2 | Molecular Formula: $C_{13}H_{17}NO_2$ | MW: 219.28 g/mol

Executive Summary & Strategic Importance

N-cyclohexyl-4-hydroxybenzamide is a structural hybrid combining a lipophilic cyclohexyl moiety with a polar, hydrogen-bonding capable 4-hydroxybenzamide core. This amphiphilic nature presents unique crystallization challenges, specifically the risk of "oiling out" (liquid-liquid phase separation) and the formation of conformational polymorphs due to the flexibility of the cyclohexyl ring.

This guide moves beyond generic recipes to provide a rational crystallization design framework. It prioritizes purity rejection (specifically of unreacted amines and acids) and polymorph control.

Key Physicochemical Drivers

Feature	Impact on Crystallization
Phenolic Hydroxyl (pKa ~10)	Allows for pH-swing crystallization. Soluble in basic aqueous media; precipitates upon acidification.
Amide Linkage	Strong intermolecular Hydrogen Bonding (Donor/Acceptor). Drives high lattice energy and melting points (>160°C).
Cyclohexyl Ring	Lipophilic bulk. Reduces water solubility. Introduces conformational degrees of freedom (Chair/Boat), increasing polymorphism risk.

Pre-Formulation: Solubility Profiling

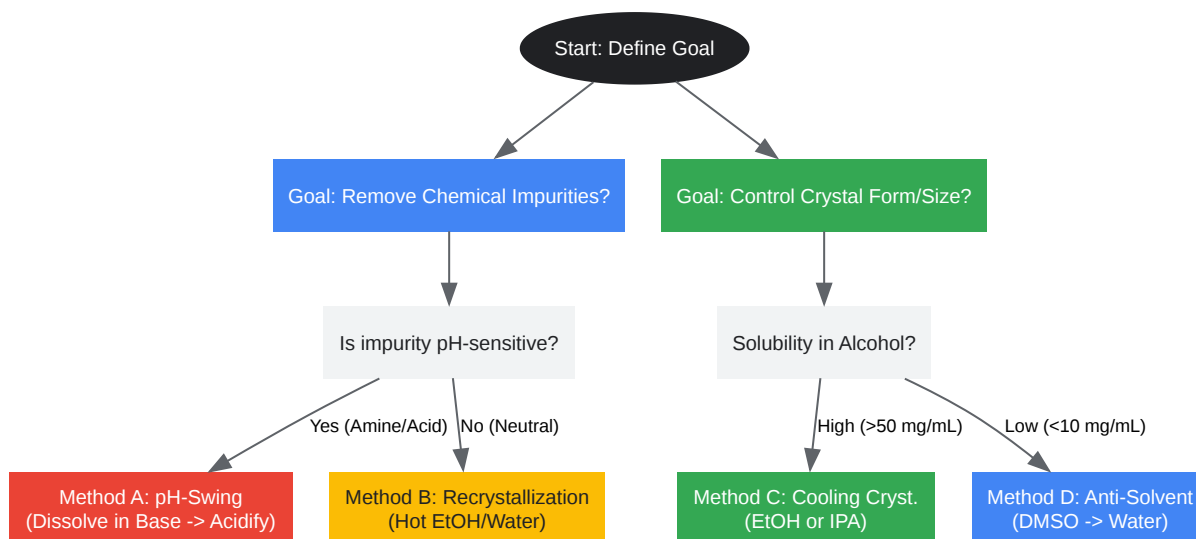
Before attempting scale-up, establish the solubility curve. The amphiphilic nature of **N-cyclohexyl-4-hydroxybenzamide** requires a solvent system that balances both domains.

Solubility Tier List:

- Good Solvents (High Solubility): DMSO, DMF, Methanol, Ethanol, Acetone (Hot).
- Intermediate Solvents: Ethyl Acetate, Isopropanol (IPA), Acetonitrile.
- Anti-Solvents (Poor Solubility): Water (at neutral pH), n-Heptane, Toluene.

Workflow: Solvent Selection Logic

The following decision tree guides the selection of the optimal crystallization method based on your specific purity and yield goals.



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Figure 1: Decision matrix for selecting the optimal crystallization strategy based on purification needs and solubility profiles.

Detailed Experimental Protocols

Method A: pH-Swing Crystallization (Primary Purification)

Best For: Crude material containing unreacted cyclohexylamine or 4-hydroxybenzoic acid.

Mechanism: Exploits the acidity of the phenolic -OH to dissolve the target in base, filtering out non-acidic impurities, then precipitating the target by neutralizing.

Protocol:

- Dissolution: Suspend 10 g of crude **N-cyclohexyl-4-hydroxybenzamide** in 100 mL of 0.5 M NaOH (aq). Stir at room temperature until fully dissolved (Solution pH > 12).
 - Note: The solution should be clear. If turbidity persists, it indicates non-acidic impurities.

- Filtration: Filter the alkaline solution through a 0.45 μm PTFE membrane to remove insoluble particulates and mechanical impurities.
- Acidification (Nucleation): While stirring vigorously (overhead stirrer, 300 RPM), slowly add 1.0 M HCl dropwise.
 - Critical Point: Monitor pH. Cloud point (nucleation) typically occurs around pH 8-9.
- Growth: Continue adding HCl until pH reaches ~2-3. Do not rush; rapid addition traps impurities.
- Isolation: Filter the resulting white precipitate. Wash the cake with 3 x 20 mL of water to remove NaCl salts.
- Drying: Vacuum oven at 50°C for 12 hours.

Method B: Cooling Crystallization (Polymorph Control)

Best For: Final polishing, controlling particle size distribution (PSD), and ensuring a stable polymorph. Solvent System: Ethanol/Water (80:20 v/v).^[1]

Protocol:

- Saturation: Charge 5 g of dried solid into a reactor. Add 35 mL of Ethanol. Heat to reflux (~78°C).
- Dissolution: If not fully dissolved, add Ethanol in 1 mL increments. Once dissolved, add 8-10 mL of Water slowly while maintaining reflux.
 - Why: Water acts as a weak anti-solvent here, decreasing solubility and increasing yield upon cooling.
- Cooling Ramp: Cool the solution from 78°C to 60°C at a rate of 1°C/min.
- Seeding (Optional but Recommended): At 60°C (metastable zone), add 0.5% w/w of pure seed crystals. Hold for 30 mins to allow seed surface healing.
- Final Cooling: Cool from 60°C to 5°C at a rate of 0.5°C/min.

- Control: Slow cooling prevents "oiling out" and agglomeration.
- Aging: Hold at 5°C for 2 hours to maximize yield.
- Filtration: Filter cold. Wash with cold Ethanol/Water (50:50).

Method C: Anti-Solvent Crystallization

Best For: High-throughput screening or heat-sensitive recovery.

Protocol:

- Dissolve 1 g of compound in 5 mL of DMSO or DMF at room temperature.
- Place the vessel in a stir plate.
- Add Water dropwise via a syringe pump (Rate: 0.5 mL/min).
- Stop addition when the ratio reaches 1:3 (Solvent:Anti-solvent).
- Stir for 1 hour. Filter and wash extensively with water to remove high-boiling solvent.

Process Control & Troubleshooting

The "Oiling Out" Phenomenon

Amides with lipophilic tails often undergo Liquid-Liquid Phase Separation (LLPS) before crystallizing. This results in sticky oil droplets that later harden into impure, amorphous glass.

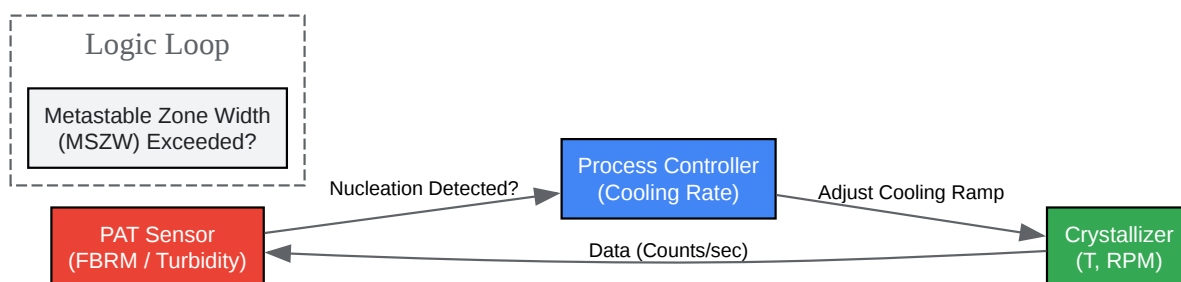
Diagnosis: Solution turns milky/opaque (emulsion) instead of sparkling (crystal suspension).

Remedy:

- Increase Seed Load: Provide surface area for growth to bypass the oil phase.
- Raise Temperature: If oiling occurs, heat back up until the solution clears, then cool slower.
- Change Solvent: Oiling out is common in Methanol/Water. Switch to IPA/Water or Pure Ethyl Acetate.

Process Control Diagram

The following diagram illustrates the feedback loop required for a robust cooling crystallization process.



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Figure 2: Process Analytical Technology (PAT) loop. Using turbidity sensors to detect the onset of nucleation allows for real-time adjustment of the cooling trajectory to prevent oiling out.

Characterization & Validation

Every batch must be validated against the following criteria to ensure scientific integrity.

Technique	Purpose	Acceptance Criteria
HPLC (UV 254nm)	Chemical Purity	> 99.5% Area. No single impurity > 0.1%.
DSC (Differential Scanning Calorimetry)	Thermal Analysis	Sharp endotherm (Melting Point). Target: ~160-180°C (Determine exact onset for your specific polymorph).
PXRD (Powder X-Ray Diffraction)	Polymorph ID	Consistent diffractogram pattern. No extra peaks indicating mixed phases.
TGA (Thermogravimetric Analysis)	Solvate Check	< 0.5% weight loss < 100°C (Ensures no solvent entrapment).
¹ H NMR (DMSO-d ₆)	Structure Verification	Confirm cyclohexyl protons (1.0-1.9 ppm) and aromatic protons (6.8-7.8 ppm).

References

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